

Technical Guide: SKPin C1 Mechanism of Action & Skp2 Inhibition[1]

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Compound of Interest

Compound Name: SKPin C1
Cat. No.: B10789165

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Executive Summary

SKPin C1 (Skp2 Inhibitor C1) is a highly selective, small-molecule inhibitor targeting the S-phase Kinase-associated Protein 2 (Skp2).[1] Unlike general proteasome inhibitors (e.g., Bortezomib) or neddylation inhibitors (e.g., MLN4924) that broadly suppress E3 ligase activity, **SKPin C1** functions as an interfacial inhibitor.

It specifically targets the hydrophobic pocket within the Leucine-Rich Repeat (LRR) domain of Skp2, sterically blocking the protein-protein interaction (PPI) between Skp2 and its key substrate, p27^Kip1. This blockade prevents the ubiquitination and subsequent proteasomal degradation of p27, restoring cell cycle checkpoints (G1 arrest) and inducing apoptosis in Skp2-overexpressing cancers (e.g., metastatic melanoma, multiple myeloma, and lung cancer).

Molecular Mechanism of Action

The Target: SCF^Skp2 Complex

The SCF (Skp1-Cullin1-F-box) complex is a multi-subunit E3 ubiquitin ligase.[2] Skp2 acts as the F-box receptor subunit responsible for substrate recognition.[2][3]

- F-box Domain: Binds to Skp1 (Adapter), linking Skp2 to the Cullin1 scaffold.

- LRR Domain: The substrate-binding domain that recognizes phosphorylated p27^{Kip1} (at Thr187).

SKPin C1 vs. Other Inhibitors

It is critical to distinguish **SKPin C1** from other Skp2 inhibitors like SZL P1-41:

- SZL P1-41: Binds the N-terminal F-box domain, preventing Skp2 from binding Skp1 (inhibits complex assembly).
- **SKPin C1**: Binds the C-terminal LRR domain, preventing Skp2 from binding the substrate p27 (inhibits substrate recruitment).

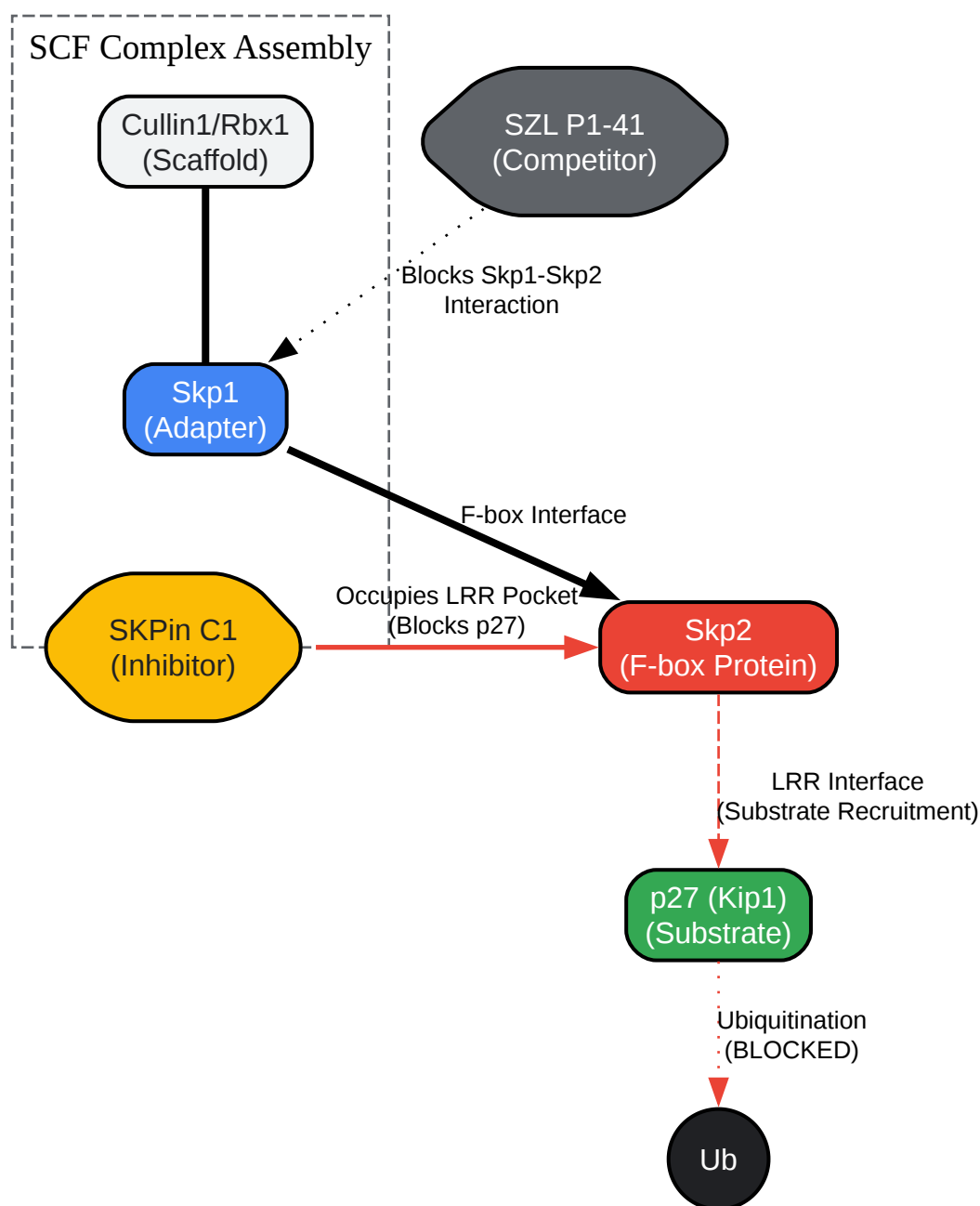
Structural Interference

SKPin C1 mimics the electrostatic and hydrophobic profile of the p27 peptide. By occupying the p27-binding pocket on Skp2, it acts as a competitive antagonist.^[4]

- Result: p27 is not recruited to the SCF complex -> No polyubiquitination -> p27 accumulates in the nucleus -> Inhibition of Cyclin E-CDK2 -> G1 Phase Arrest.

Visualization: Mechanism of Inhibition

The following diagram illustrates the specific binding interface of **SKPin C1** compared to complex assembly inhibitors.



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Caption: **SKPin C1** selectively targets the Skp2 LRR domain, blocking p27 recruitment without disrupting the SCF complex assembly.

Experimental Validation Framework

To validate **SKPin C1** activity, researchers must demonstrate three outcomes:

- Physical Disruption: Loss of Skp2-p27 interaction.
- Functional Inhibition: Stabilization of p27 protein half-life.
- Phenotypic Outcome: G1 cell cycle arrest.[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Protocol 3.1: In Vitro Co-Immunoprecipitation (Co-IP)

Purpose: To prove **SKPin C1** physically disrupts the interaction between Skp2 and p27 inside cells.[\[4\]](#)

Materials:

- Cell Line: U266 or HeLa (Skp2 high).
- **SKPin C1** Stock: 10 mM in DMSO.
- Antibodies: Anti-Skp2, Anti-p27, Anti-IgG (Control).
- Lysis Buffer: RIPA with protease/phosphatase inhibitors.

Workflow:

- Treatment: Treat cells with **SKPin C1** (10, 20, 40 μ M) or DMSO control for 24 hours.
- Lysis: Harvest cells and lyse on ice for 30 min. Centrifuge at 14,000xg for 15 min.
- Immunoprecipitation:
 - Incubate 500 μ g lysate with Anti-Skp2 antibody (1:100) overnight at 4°C.
 - Add Protein A/G agarose beads for 2 hours.
- Wash: Wash beads 3x with cold Lysis Buffer to remove non-specific binding.
- Elution & Blot: Boil beads in SDS loading buffer. Run Western Blot.
- Detection: Probe membrane for p27.

- Expected Result: High p27 band in DMSO IP; Absent/Reduced p27 band in **SKPin C1** treated IP (indicating complex disruption).

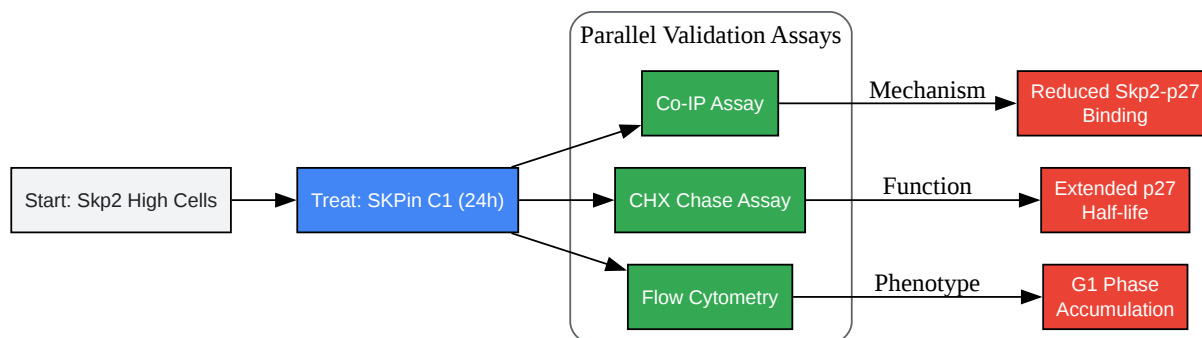
Protocol 3.2: Cycloheximide (CHX) Chase Assay

Purpose: To confirm that p27 accumulation is due to increased stability (reduced degradation) rather than increased mRNA synthesis.

Workflow:

- Seeding: Seed cells in 6-well plates.
- Inhibitor Pre-treatment: Treat with **SKPin C1** (20 μ M) or DMSO for 12 hours.
- Translation Block: Add Cycloheximide (CHX, 50 μ g/mL) to all wells (Time 0).
- Time Course: Harvest lysates at 0, 2, 4, and 8 hours post-CHX.
- Analysis: Western Blot for p27.
- Quantification: Plot p27 intensity vs. time.
 - Control: Rapid decay of p27 (Half-life < 2 hrs).
 - **SKPin C1**: Sustained p27 levels (Half-life extended > 6 hrs).

Visualization: Experimental Logic



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Caption: Parallel validation workflow ensuring mechanistic, functional, and phenotypic confirmation of **SKPin C1** activity.

Quantitative Data Summary

The following table summarizes key pharmacological parameters of **SKPin C1** across different cell lines.

Parameter	Value / Observation	Cell Line / Context	Reference
Target	Skp2-p27 Interface	Molecular Modeling	[1]
IC50 (Viability)	~10 - 20 μ M	U266, RPMI 8226 (Myeloma)	[2]
IC50 (Viability)	~4.6 μ M	92.1 (Uveal Melanoma)	[3]
Effective Dose	20 mg/kg (IP, Daily)	Xenograft Mouse Models	[3]
Cell Cycle Effect	G0/G1 Arrest	Increases G1% from ~40% to ~70%	[1, 2]
Apoptosis	Caspase-3 Cleavage	Significant increase at 48h	[2]

References

- Wu, L., et al. (2012). Specific small molecule inhibitors of Skp2-mediated p27 degradation. [4] Chemistry & Biology. [2]
- Yang, Y., et al. (2019). Skp2 inhibitor **SKPin C1** decreased viability and proliferation of multiple myeloma cells and induced apoptosis. [2][4][6][7] Brazilian Journal of Medical and Biological Research. [2][3]
- Zhao, X., et al. (2020). SKP2 targeted inhibition suppresses human uveal melanoma progression by blocking ubiquitylation of p27. [4] Cell Death & Disease. [1][2]
- Chan, C.H., et al. (2013). Pharmacological inactivation of Skp2 SCF ubiquitin ligase restricts cancer stem cell traits and cancer progression. Cell. [8][1][2][3][5][6][7][9][10][11]

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Sources

- [1. selleckchem.com \[selleckchem.com\]](#)
- [2. mdpi.com \[mdpi.com\]](#)
- [3. SKping cell cycle regulation: role of ubiquitin ligase SKP2 in hematological malignancies - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Frontiers | Small-molecule compounds inhibiting S-phase kinase-associated protein 2: A review \[frontiersin.org\]](#)
- [5. SKP2 targeted inhibition suppresses human uveal melanoma progression by blocking ubiquitylation of p27 - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. scite.ai \[scite.ai\]](#)
- [8. medchemexpress.com \[medchemexpress.com\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. Skp2 inhibitor SKPin C1 decreased viability and proliferation of multiple myeloma cells and induced apoptosis - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [11. Small-molecule compounds inhibiting S-phase kinase-associated protein 2: A review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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